

physical properties of triphosgene like melting and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triphosgene*

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An In-Depth Technical Guide to the Physical Properties of **Triphosgene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **triphosgene** (bis(trichloromethyl) carbonate), a crystalline solid commonly used as a safer substitute for phosgene gas in organic synthesis. Understanding these properties is critical for its safe handling, application in chemical reactions, and for the development of robust manufacturing processes in the pharmaceutical and chemical industries.

Core Physical Properties

Triphosgene is a white to off-white crystalline solid with an odor resembling that of phosgene. Its solid nature at room temperature makes it significantly easier and safer to handle, transport, and measure compared to gaseous phosgene.

Quantitative Data Summary

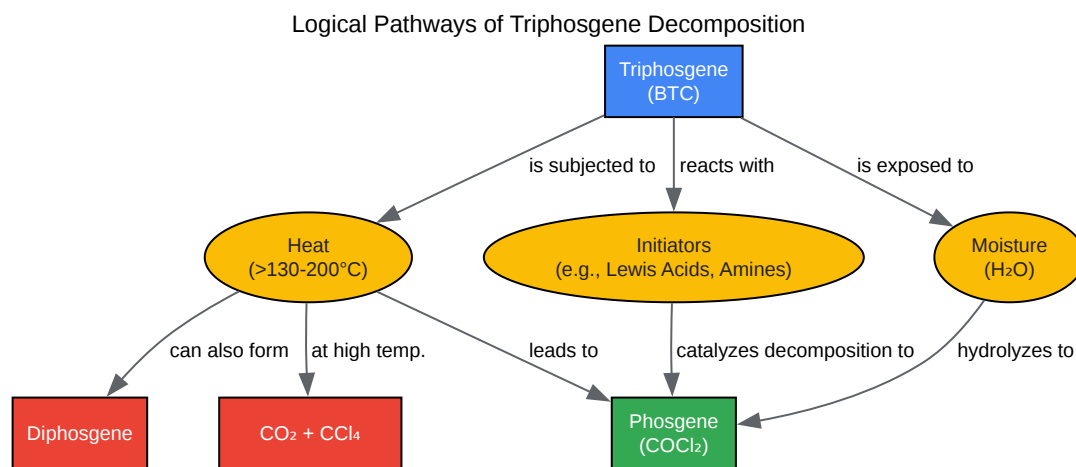
The key physical properties of **triphosgene** are summarized in the table below. The ranges provided in the literature reflect minor variations based on the purity of the substance and the specific experimental conditions used for determination.

Physical Property	Value	Citations
Melting Point	78 - 83 °C (172 - 181 °F)	[1],[2]
Boiling Point	203 - 206 °C (397 - 403 °F)	[1]
Decomposition Temp.	Begins to decompose above 130 °C; significant decomposition above 200 °C	[3],[2]
Appearance	White to off-white crystalline solid	[2]
Solubility	Insoluble in water; Soluble in various organic solvents (e.g., chloroform, dichloromethane, toluene, THF)	[4]

Thermal Stability and Decomposition

A critical aspect of **triphosgene**'s physical chemistry is its thermal stability. While it is stable as a solid, it undergoes thermal decomposition, a process that can be initiated at temperatures below its boiling point. The decomposition can be influenced by the presence of moisture, impurities (such as metal ions or organic amines), and catalysts like Lewis acids or activated carbon.[5],[3]

The decomposition of **triphosgene** can proceed through several pathways, primarily yielding phosgene, which is often the desired reactive species in synthesis. However, other byproducts such as diphosgene, carbon dioxide, and carbon tetrachloride can also be formed, particularly at higher temperatures.[5],[3]



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Caption: Decomposition pathways of **triphosgene** under various conditions.

Experimental Protocols for Physical Property Determination

While specific, detailed experimental reports for determining the physical properties of **triphosgene** are not commonly published, the methodologies follow standard practices for organic compounds. The primary considerations for **triphosgene** are ensuring sample purity and accounting for its toxicity and thermal decomposition. All procedures must be conducted in a properly functioning chemical fume hood with appropriate personal protective equipment.[1]

Melting Point Determination

The melting point of **triphosgene** is typically determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **triphosgene** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.[6]
- Apparatus Setup: The capillary tube is placed into the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.[7]
- Heating and Observation:
 - An initial rapid heating can be performed to determine an approximate melting range.[8]
 - For an accurate measurement, a new sample is heated at a slower, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.[9]
- Data Recording: The melting range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has liquefied. A sharp melting range (e.g., 0.5-1.0 °C) is indicative of high purity.[8]

Boiling Point Determination

Determining the boiling point of **triphosgene** is complicated by its tendency to decompose at temperatures below its boiling point. Standard methods like distillation or the Thiele tube method must be adapted to account for this instability. The reported boiling point often corresponds to the temperature at which the substance distills with decomposition.

Methodology (Adapted for Thermal Instability):

- Apparatus: A micro-distillation apparatus or a setup for reflux is generally used. The Thiele tube method is also applicable and requires a minimal amount of sample.[10]
- Procedure (Thiele Tube Method):
 - A small quantity of **triphosgene** (sufficient to melt and fill the bottom of a small fusion tube) is placed into the tube.
 - A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the molten **triphosgene**.

- The assembly is attached to a thermometer and heated gently and uniformly in a Thiele tube filled with a suitable heating oil.[11]
- The temperature is carefully raised. As the boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube, resulting from the vapor pressure of the **triphosgene** and its decomposition products (phosgene).
- The boiling point is recorded as the temperature at which, upon slight cooling, the stream of bubbles ceases and the liquid is drawn back into the capillary tube.[12]
- Safety and Purity Considerations:
 - Due to thermal decomposition, the "boiling point" may not be a constant value and should be determined under controlled pressure and heating rates.
 - It is crucial to note that the vapor produced is not pure **triphosgene** but a mixture containing highly toxic phosgene gas. The entire procedure must be performed in a fume hood with off-gas scrubbing capabilities.[5]
 - Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are advanced techniques that can provide more precise data on the thermal stability and decomposition onset of **triphosgene**. [5],[13]

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References

- 1. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 2. A decade review of triphosgene and its applications in organic reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Introduction of Triphosgene_Chemicalbook [chemicalbook.com]
- 4. Triphosgene - Wikipedia [en.wikipedia.org]

- 5. pubs.acs.org [pubs.acs.org]
- 6. edisco.it [edisco.it]
- 7. thinksrs.com [thinksrs.com]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical properties of triphosgene like melting and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b027547#physical-properties-of-triphosgene-like-melting-and-boiling-point>]

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